

Navigating the Safe Disposal of DQP-1105: A Procedural Guide

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Compound of Interest

Compound Name: *dqp-1105*

Cat. No.: *B1230525*

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For researchers and scientists engaged in drug development, the proper handling and disposal of chemical reagents is a cornerstone of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe disposal of **DQP-1105**, a potent and selective noncompetitive NMDA receptor antagonist. Adherence to these guidelines is crucial for ensuring the safety of laboratory personnel and minimizing environmental impact.

DQP-1105 is a specialized research chemical, and while specific disposal instructions are not readily available, a comprehensive disposal plan can be formulated based on its chemical properties and general best practices for hazardous waste management in a laboratory setting.

Chemical and Safety Data Summary

A clear understanding of the chemical's properties is the first step toward safe disposal. The following table summarizes key data for **DQP-1105**.

Identifier	Value	Source
Chemical Name	5-(4-Bromophenyl)-3-(1,2-dihydro-6-methyl-2-oxo-4-phenyl-3-quinoliny)-4,5-dihydro-γ-oxo-1H-pyrazole-1-butanoic acid	[1]
CAS Number	380560-89-4	[2]
Molecular Formula	C ₂₉ H ₂₄ BrN ₃ O ₄	[1]
Molecular Weight	558.42 g/mol	
Physical Form	Solid	[1]
Solubility	Soluble in DMSO	[1][3]
Storage	Store at -20°C	[1][2]
Biological Activity	Noncompetitive NMDA receptor antagonist	[2]

Experimental Protocol: DQP-1105 Waste Disposal

This protocol outlines the recommended methodology for the safe disposal of **DQP-1105** from a laboratory environment. This procedure is designed to mitigate risks and ensure compliance with standard safety regulations.

Personal Protective Equipment (PPE):

Before handling any **DQP-1105** waste, ensure the following personal protective equipment is worn:

- Safety goggles or glasses
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

Waste Segregation and Collection:

- Solid Waste:
 - Collect any solid **DQP-1105** waste, including unused or expired compounds and contaminated items (e.g., weighing paper, spatulas), in a designated, clearly labeled hazardous waste container.
 - The container should be made of a material compatible with the chemical and should have a secure lid.
 - Label the container as "Hazardous Waste" and include the chemical name "**DQP-1105**".
- Liquid Waste (DMSO Solutions):
 - Solutions of **DQP-1105** in dimethyl sulfoxide (DMSO) should be collected in a separate, labeled hazardous waste container for organic solvents.
 - Do not mix with aqueous waste streams.
 - The container should be properly sealed to prevent evaporation of the solvent.
 - Label the container as "Hazardous Waste" and list all contents, including "**DQP-1105**" and "DMSO".
- Contaminated Labware:
 - Disposable labware (e.g., pipette tips, microfuge tubes) that has come into contact with **DQP-1105** should be placed in the solid hazardous waste container.
 - Reusable glassware should be decontaminated. A common procedure is to rinse the glassware with a suitable solvent (such as DMSO, in a fume hood) to dissolve any remaining **DQP-1105**. This rinseate should be collected and disposed of as liquid hazardous waste. Following the initial rinse, the glassware can be washed according to standard laboratory procedures.

Disposal Procedure:

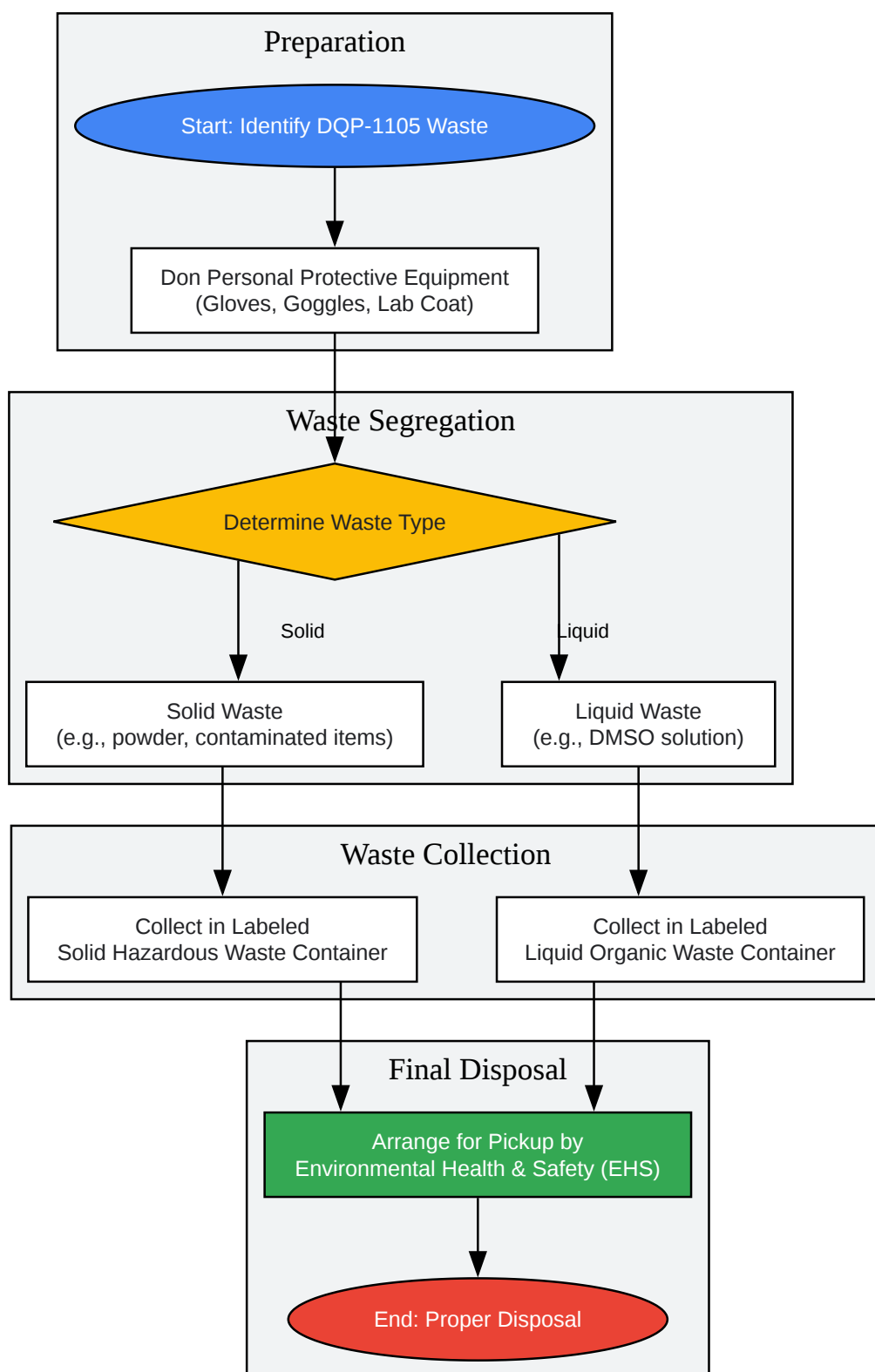
- All waste containers holding **DQP-1105** must be disposed of through your institution's Environmental Health and Safety (EHS) office or equivalent hazardous waste management

service.[\[4\]](#)[\[5\]](#)

- Do not dispose of **DQP-1105** down the drain or in the regular trash.[\[5\]](#)
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

Visualizing the Disposal Workflow

To ensure clarity, the logical flow of the **DQP-1105** disposal procedure is outlined in the diagram below.



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Caption: Workflow for the safe disposal of **DQP-1105** waste.

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